

# Application Notes and Protocols for 1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine
Cat. No.:	B016758

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling, storage, and application of **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine**, a key intermediate in pharmaceutical synthesis.

## Chemical and Physical Properties

**1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine** is primarily utilized as an intermediate in the synthesis of active pharmaceutical ingredients (APIs), notably in the development of antifungal agents such as itraconazole and posaconazole.<sup>[1][2]</sup> Its chemical and physical properties are summarized below.

Property	Value	References
CAS Number	74852-62-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C17H21N3O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	283.37 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Appearance	White to off-white or yellow crystalline powder/solid. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>	
Melting Point	162-164 °C or 186 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Purity	>96.0% to >98%	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Solubility	Slightly soluble in water; soluble in organic solvents. <a href="#">[6]</a>	
pH Level	6.5-7.5	<a href="#">[6]</a>
Density	1.18 g/cm <sup>3</sup>	<a href="#">[6]</a> <a href="#">[7]</a>
Shelf Life	2 years if stored properly. <a href="#">[6]</a> <a href="#">[8]</a>	

## Handling and Storage Procedures

Proper handling and storage are crucial to maintain the stability and purity of **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine**.

### Handling

- Ventilation: Handle in a well-ventilated place to avoid the formation of dust and aerosols.[\[4\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection to avoid contact with skin and eyes.[\[4\]](#)[\[7\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[4\]](#)
- Fire Prevention: Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[4\]](#)

## Storage

- Container: Store in a tightly closed, airtight, and light-protected container.[4][7]
- Conditions: Keep in a cool, dry, and well-ventilated place.[4][6][7] Recommended storage temperature is room temperature, ideally below 15°C in a dark place.
- Incompatibilities: Store away from foodstuff containers and incompatible materials.[4]

## Experimental Protocol: General Procedure for Use as a Synthetic Intermediate

The following is a generalized protocol for the use of **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine** in a chemical synthesis reaction. This protocol should be adapted based on the specific reaction being performed.

## Materials

- **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine**
- An appropriate organic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Reactants and reagents as required by the specific synthesis
- Inert gas (e.g., Nitrogen, Argon)
- Standard laboratory glassware and equipment (reaction flask, condenser, magnetic stirrer, etc.)
- Quenching solution (e.g., saturated ammonium chloride, water)
- Extraction solvent (e.g., ethyl acetate)
- Drying agent (e.g., sodium sulfate, magnesium sulfate)
- Purification apparatus (e.g., column chromatography, recrystallization setup)

## Procedure

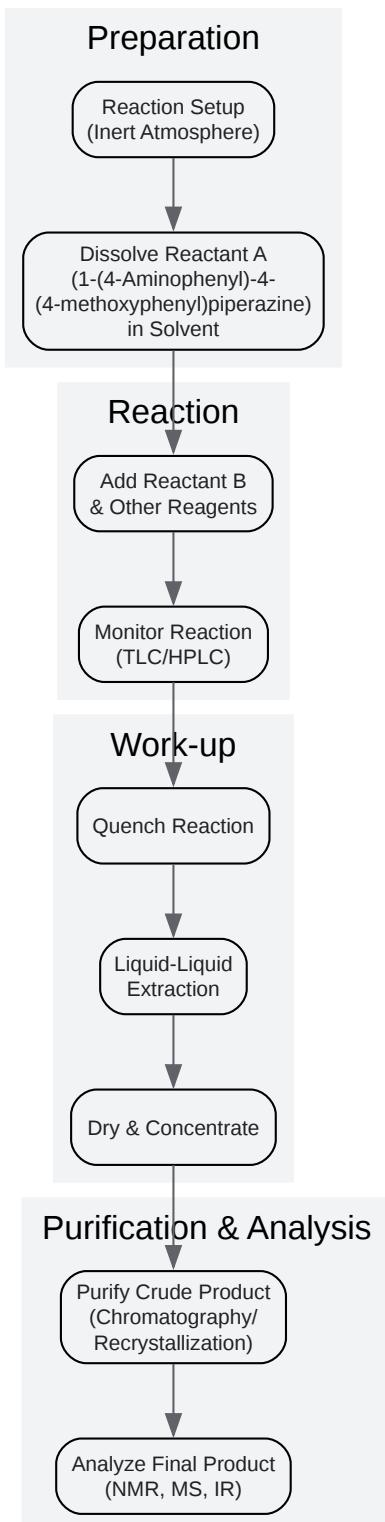
- Reaction Setup:
  - Set up a clean, dry reaction flask equipped with a magnetic stir bar and a condenser under an inert atmosphere.
  - Dissolve **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine** in the chosen organic solvent within the reaction flask.
- Reaction:
  - Add the other reactants and reagents to the solution at the appropriate temperature (this may require cooling in an ice bath or heating).
  - Stir the reaction mixture for the required amount of time, monitoring the reaction progress using a suitable technique (e.g., Thin Layer Chromatography, High-Performance Liquid Chromatography).
- Work-up:
  - Once the reaction is complete, cool the mixture to room temperature if heated.
  - Quench the reaction by slowly adding the appropriate quenching solution.
  - Transfer the mixture to a separatory funnel and perform a liquid-liquid extraction with a suitable extraction solvent.
  - Wash the organic layer with brine, then dry it over a drying agent.
  - Filter off the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purification:
  - Purify the crude product using an appropriate method such as column chromatography or recrystallization to obtain the final pure compound.
- Analysis:

- Characterize the final product using analytical techniques such as NMR, Mass Spectrometry, and IR spectroscopy to confirm its identity and purity.

## Visualizations

### General Workflow for Chemical Synthesis

## General Workflow for Chemical Synthesis





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [darshanpharmaindia.in](#) [darshanpharmaindia.in]
- 2. [1-\(4-AMINOPHENYL\)-4-\(4-METHOXYPHENYL\)PIPERAZINE CAS#: 74852-62-3](#) [chemicalbook.com]
- 3. [iconpharmachem.com](#) [iconpharmachem.com]
- 4. [echemi.com](#) [echemi.com]
- 5. [1-\(4-Aminophenyl\)-4-\(4-methoxyphenyl\)piperazine Online | 1-\(4-Aminophenyl\)-4-\(4-methoxyphenyl\)piperazine Manufacturer and Suppliers](#) [scimiplify.com]
- 6. [1-\(4-Aminophenyl\)-4-\(4-methoxyphenyl\)piperazine Powder Pharmaceutical-Grade Purity at Best Price](#) [jigspharma.com]
- 7. [Chemical Intermediates Manufacturer, Chemical Intermediates Supplier, Exporter](#) [jigspharma.com]
- 8. [1-\(4-aminophenyl\)-4-\(4-methoxyphenyl\)piperazine at Best Price in Ahmedabad, Gujarat | Jigs Chemical Limited](#) [tradeindia.com]

- To cite this document: BenchChem. [Application Notes and Protocols for 1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b016758#handling-and-storage-procedures-for-1-4-aminophenyl-4-4-methoxyphenyl-piperazine>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)